

# 2-Chloro-5-methylpyridin-4-amine molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Chloro-5-methylpyridin-4-amine

Cat. No.: B1314158

[Get Quote](#)

## An In-depth Technical Guide on 2-Chloro-5-methylpyridin-4-amine

For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This document provides a concise technical overview of **2-Chloro-5-methylpyridin-4-amine**, focusing on its molecular formula and weight.

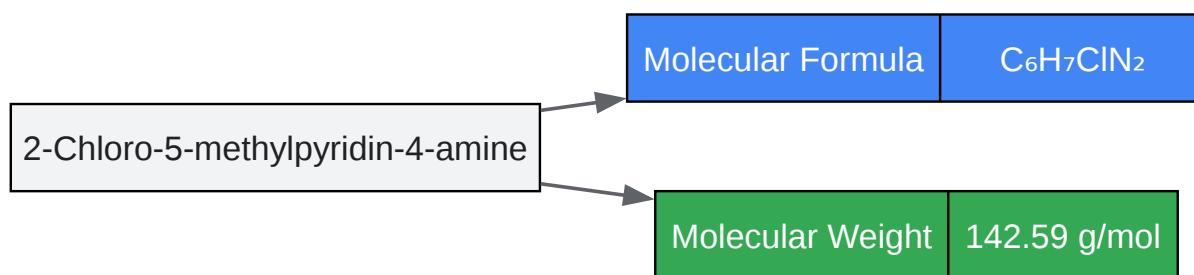
## Physicochemical Data Summary

The essential molecular details of **2-Chloro-5-methylpyridin-4-amine** are presented below. This data is foundational for a variety of experimental and computational applications, including stoichiometry calculations, analytical characterization, and molecular modeling.

Parameter	Value
Molecular Formula	C <sub>6</sub> H <sub>7</sub> CIN <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	142.59 g/mol <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Monoisotopic Mass	142.0297759 Da <a href="#">[4]</a>

## Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical compound and its core molecular identifiers.

[Click to download full resolution via product page](#)

Caption: Chemical compound and its molecular properties.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Chloro-5-methylpyridin-4-amine | CymitQuimica [cymitquimica.com]
- 2. chemscene.com [chemscene.com]
- 3. 2-chloro-5-methylpyridin-4-amine | 79055-62-2 [chemicalbook.com]
- 4. 2-Chloro-5-methylpyridin-4-amine | C<sub>6</sub>H<sub>7</sub>ClN<sub>2</sub> | CID 12643706 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-chloro-5-methylpyridin-4-amine cas 79055-62-2 [minglangchem.com]
- 6. 2-Chloro-5-methylpyridin-4-amine | 79055-62-2 [sigmaaldrich.com]
- To cite this document: BenchChem. [2-Chloro-5-methylpyridin-4-amine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1314158#2-chloro-5-methylpyridin-4-amine-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1314158#2-chloro-5-methylpyridin-4-amine-molecular-weight-and-formula)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)